

"Methyl 2-amino-3-nitrobenzoate" physical and chemical properties

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Compound of Interest

Compound Name: Methyl 2-amino-3-nitrobenzoate

Cat. No.: B029004

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An In-depth Technical Guide to **Methyl 2-amino-3-nitrobenzoate**

This guide provides a comprehensive overview of the physical and chemical properties of **Methyl 2-amino-3-nitrobenzoate**, tailored for researchers, scientists, and professionals in drug development. It includes detailed data, experimental protocols, and visualizations to support its application in research and synthesis.

Core Chemical Identity and Properties

Methyl 2-amino-3-nitrobenzoate is a key chemical intermediate, notably utilized in the synthesis of pharmaceuticals like Candesartan.^{[1][2]} It appears as a yellow to light orange crystalline solid.^{[1][3]}

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	57113-91-4[1][4]
Molecular Formula	C ₈ H ₈ N ₂ O ₄ [1][4]
Molecular Weight	196.16 g/mol [1][4][5]
IUPAC Name	Methyl 2-amino-3-nitrobenzoate
Synonyms	2-Amino-3-nitrobenzoic acid methyl ester, Methyl 3-nitroanthranilate, 3-Nitroanthranilic Acid Methyl Ester[4]

| InChI Key | HDCLJQZLTMJECA-UHFFFAOYSA-N[5] |

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Yellow Solid / Light orange to Yellow to Green powder to crystal[1]
Melting Point	97-98°C[1] or 95.0 to 99.0°C[2]
Boiling Point	340.1 ± 22.0 °C (Predicted)[1]
Density	1.386 ± 0.06 g/cm ³ (Predicted)[1]
Solubility	Soluble in DMSO, Ethyl Acetate[1], and Acetone[2]
pKa	-2.80 ± 0.25 (Predicted)[1]

| Storage Conditions | Keep in a dark place, sealed in dry, at room temperature.[1] |

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation and quality assessment of **Methyl 2-amino-3-nitrobenzoate**.

Table 3: Spectroscopic Data

Technique	Data
¹ H-NMR	(270 MHz, CDCl ₃): δ 8.50 (br, s), 8.37 (1H, dd, J = 8.6, 1.4 Hz), 8.23 (1H, dd, J = 7.6, 1.4 Hz), 6.65 (1H, dd, J = 8.6, 7.6 Hz), 3.92 (3H, s) ppm.[1]
IR Spectroscopy	Characteristic peaks include the ester carbonyl stretch (around 1720 cm ⁻¹) and the nitro group stretches (around 1520 cm ⁻¹).[6]

| Mass Spectrometry | Confirms the molecular weight of 196.16 g/mol .[6] |

Experimental Protocols

Synthesis of Methyl 2-amino-3-nitrobenzoate

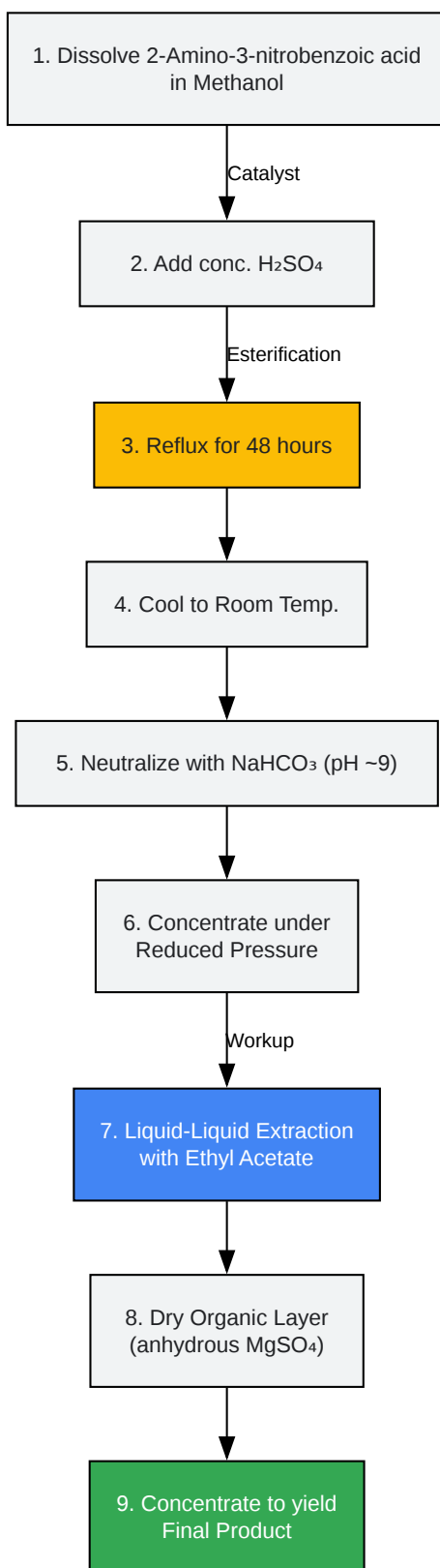
This protocol details the synthesis via esterification of 2-Amino-3-nitrobenzoic acid.

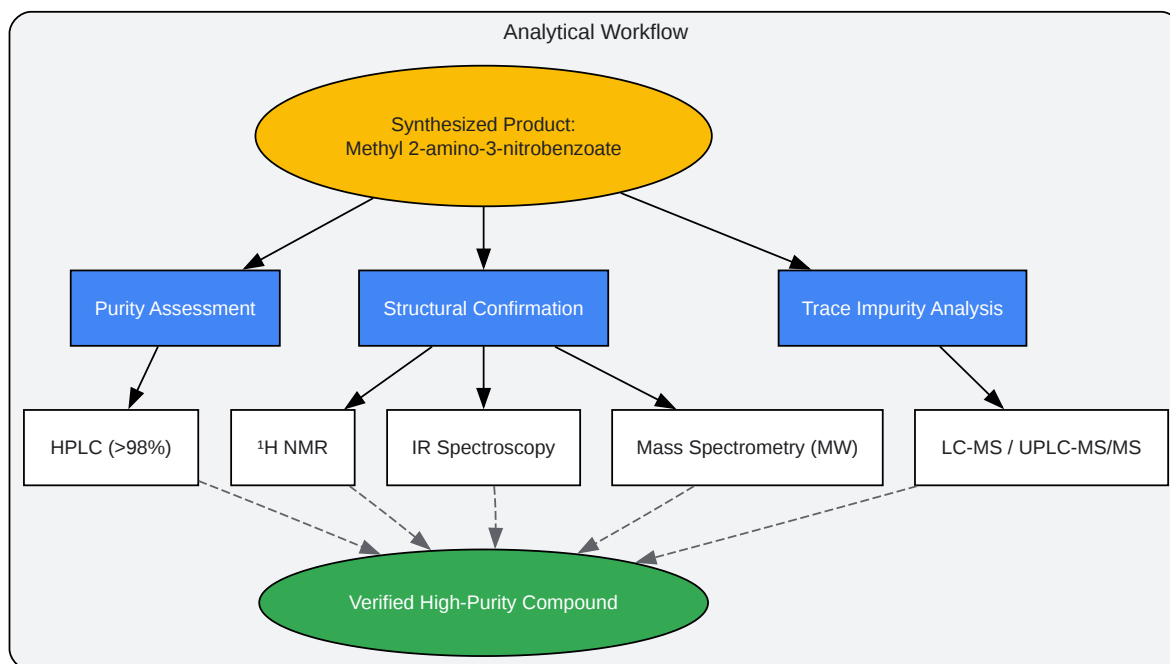
Materials:

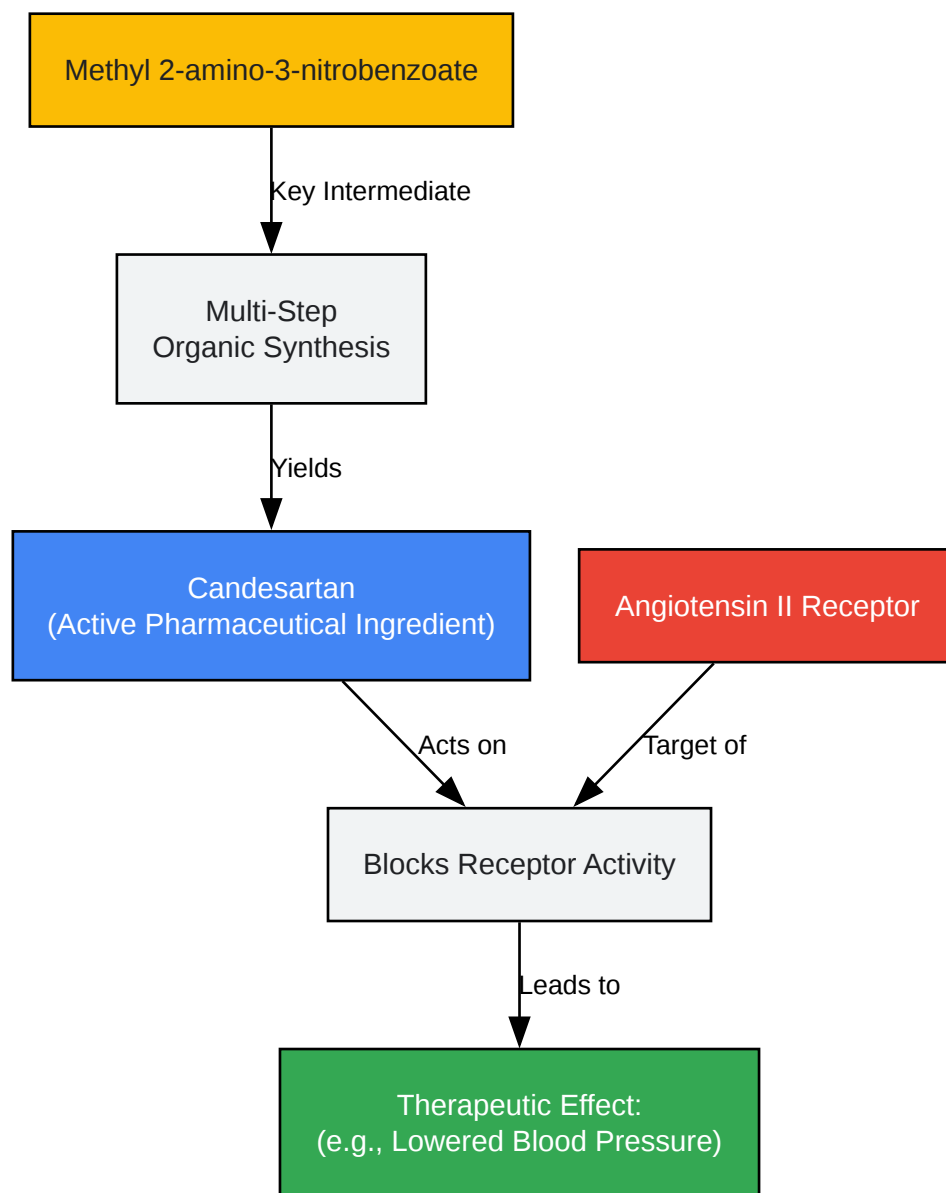
- 2-Amino-3-nitrobenzoic acid (1.00 g, 5.49 mmol)[1]
- Methanol (40 mL)[1]
- Concentrated Sulfuric Acid (0.50 mL)[1]
- Saturated aqueous Sodium Bicarbonate[1]
- Ethyl Acetate[1]
- Anhydrous Magnesium Sulfate[1]
- Water[1]

Procedure:

- Dissolve 2-Amino-3-nitrobenzoic acid in methanol.[\[1\]](#)
- Add concentrated sulfuric acid to the solution.[\[1\]](#)
- Heat the reaction mixture to reflux for 48 hours.[\[1\]](#)
- After completion, cool the mixture to room temperature.[\[1\]](#)
- Adjust the pH to approximately 9 with saturated aqueous sodium bicarbonate.[\[1\]](#)
- Concentrate the mixture under reduced pressure to about 10 mL.[\[1\]](#)
- Add 20 mL of water and extract the product with ethyl acetate (3 x 10 mL).[\[1\]](#)
- Combine the organic layers and dry with anhydrous magnesium sulfate.[\[1\]](#)
- Concentrate the organic layers under reduced pressure to yield the crystalline product.[\[1\]](#)







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